

Tebipenem Pivoxil: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Tebipenem Pivoxil*

Cat. No.: *B1682725*

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An in-depth exploration of the chemical structure, properties, and mechanism of action of the first orally available carbapenem antibiotic.

Introduction

Tebipenem Pivoxil is a groundbreaking antibiotic, representing the first orally bioavailable carbapenem.[1] As a prodrug, it is formulated as the pivaloyloxymethyl ester of tebipenem, a modification that significantly enhances its absorption and bioavailability, allowing for oral administration.[1] This technical guide provides a comprehensive overview of **Tebipenem Pivoxil**'s chemical structure, physicochemical properties, mechanism of action, and key experimental methodologies for its analysis, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Tebipenem Pivoxil is a complex molecule with a core carbapenem structure essential for its antibacterial activity. Its chemical identity and key properties are summarized below.

Table 1: Chemical Identity of **Tebipenem Pivoxil**

Identifier	Value	Reference(s)
IUPAC Name	2,2-dimethylpropanoyloxymethyl (4R,5S,6S)-3-[[1-(4,5-dihydro-2-thiazolyl)-3-azetidiny]thio]-6-[(1R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid, (2,2-dimethyl-1-oxopropoxy)methyl ester	[2]
CAS Number	161715-24-8	[2]
Molecular Formula	C22H31N3O6S2	[3]
Synonyms	L-084, ME1211, TBPM-PI, Orapenem	[2]

Table 2: Physicochemical Properties of **Tebipenem Pivoxil**

Property	Value	Reference(s)
Molecular Weight	497.63 g/mol	[3]
Melting Point	135 °C	[4]
LogP	2.3	[3]
Solubility	DMSO: ~99 mg/mL Dimethyl formamide: ~30 mg/mL Ethanol: ~87 mg/mL Water: Insoluble DMSO:PBS (pH 7.2) (1:6): ~0.14 mg/mL	[5][6]

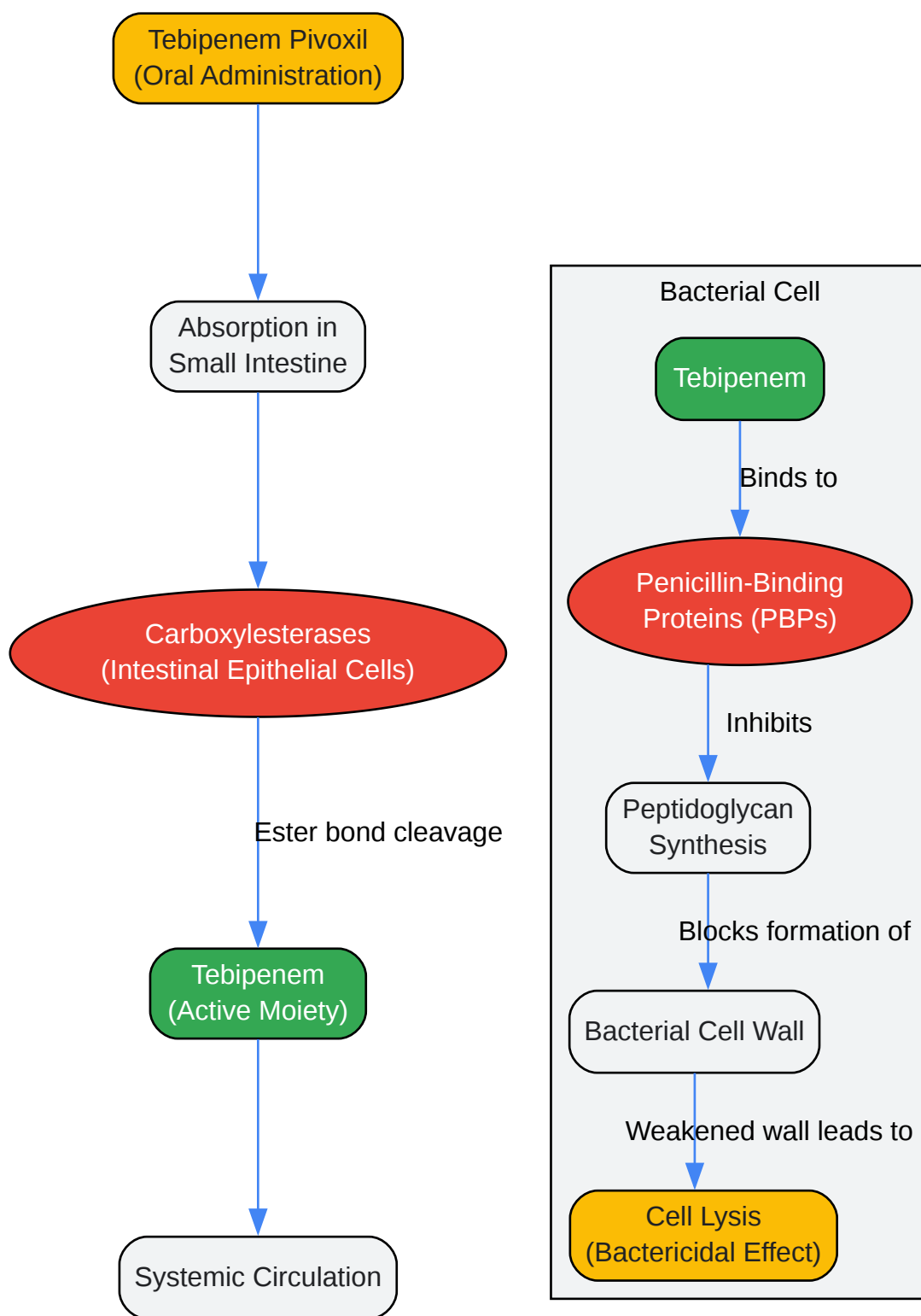
Mechanism of Action

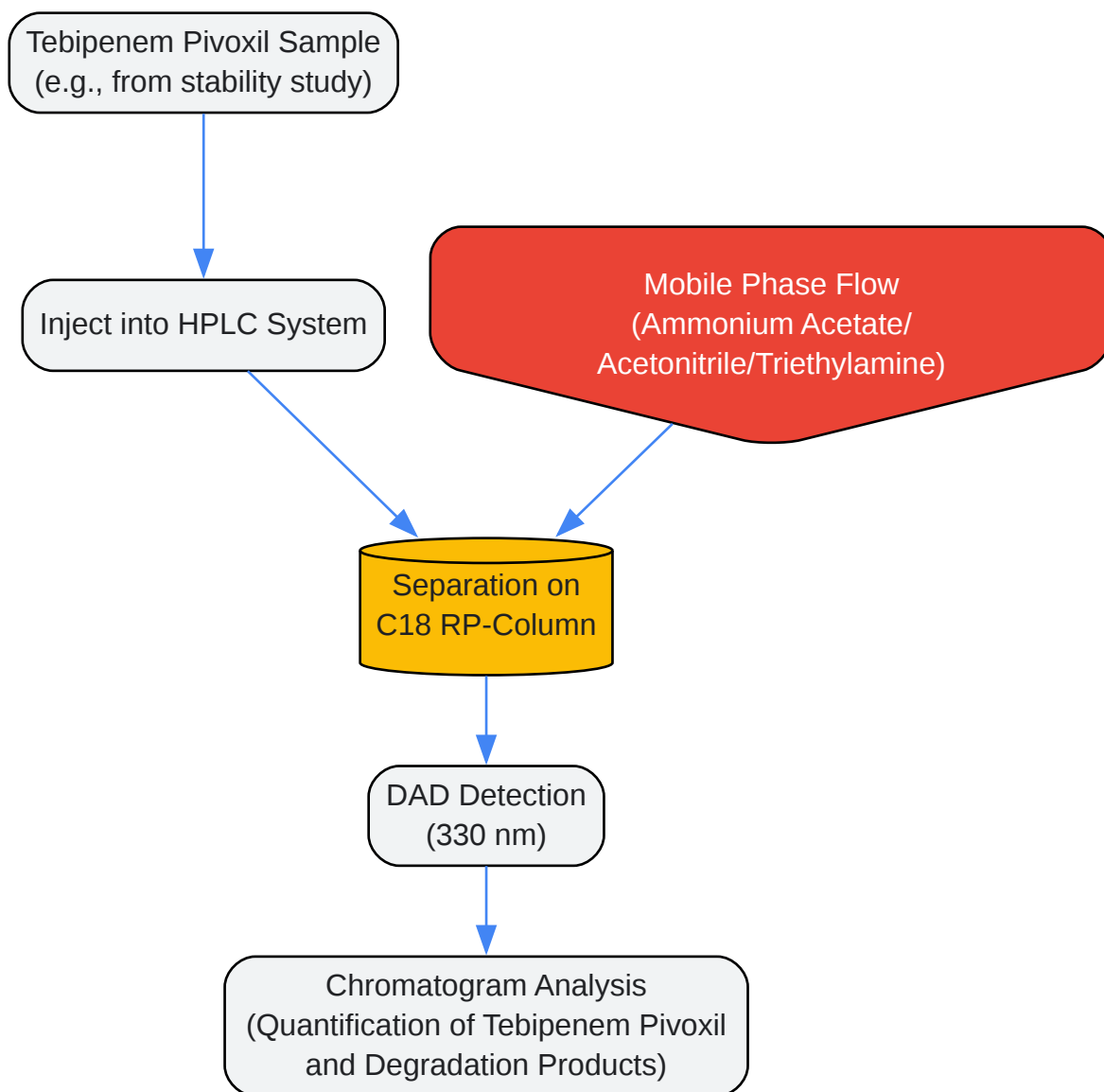
Tebipenem Pivoxil is a prodrug that is rapidly converted to its active form, tebipenem, in the body. The primary mechanism of action of tebipenem is the inhibition of bacterial cell wall

synthesis.

Prodrug Conversion

Upon oral administration, **Tebipenem Pivoxil** is absorbed and its ester bond is cleaved by carboxylesterases, primarily in intestinal epithelial cells, to release the active moiety, tebipenem.^[5] This conversion is crucial for its oral bioavailability.





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